

1,4-Dibenzoyloxycyclohexane solubility in common organic solvents

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Compound of Interest

Compound Name: 1,4-Dibenzoyloxycyclohexan

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An In-Depth Technical Guide on the Solubility of **1,4-Dibenzoyloxycyclohexan**e in Common Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the solubility of **1,4-dibenzoyloxycyclohexan**e, a topic of interest for professionals in chemical research and pharmaceutical development. Due to a lack of specific quantitative solubility data in publicly accessible literature, this document provides a qualitative assessment of its expected solubility based on its chemical structure, alongside a detailed experimental protocol for determining such values.

Qualitative Solubility Assessment

1,4-Dibenzoyloxycyclohexane is a diester composed of a cyclohexane-1,4-diol core and two benzoate groups. Its structure is largely nonpolar due to the cyclohexane ring and the two phenyl groups. The ester functionalities introduce some polarity, but the overall character of the molecule is hydrophobic.

Based on the principle of "like dissolves like," the expected solubility of **1,4-dibenzoyloxycyclohexan**e in common organic solvents is as follows:

- High Solubility: Expected in nonpolar or moderately polar aprotic solvents such as:
 - Aromatic hydrocarbons (e.g., toluene, benzene)



- Chlorinated hydrocarbons (e.g., dichloromethane, chloroform)
- Ethers (e.g., diethyl ether, tetrahydrofuran)
- Ketones (e.g., acetone, methyl ethyl ketone)
- Limited to Low Solubility: Expected in polar protic solvents, including:
 - Lower alcohols (e.g., methanol, ethanol)
 - Water

The large, nonpolar structure of **1,4-dibenzoyloxycyclohexan**e would hinder its interaction with the highly polar, hydrogen-bonding network of water and lower alcohols, leading to poor solubility. Conversely, its significant nonpolar surface area allows for favorable van der Waals interactions with nonpolar and moderately polar aprotic solvents.

Quantitative Solubility Data

A comprehensive search of scientific literature and chemical databases did not yield specific quantitative solubility data for **1,4-dibenzoyloxycyclohexan**e in common organic solvents. Structurally similar compounds, such as ethylene glycol dibenzoate and propylene glycol dibenzoate, are qualitatively described as being soluble in most organic solvents but only slightly soluble in water.[1][2][3] The following table is provided as a template for researchers to populate with experimentally determined data.

Temperature (°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)
e.g., 25	Data Not Available	Data Not Available
e.g., 25	Data Not Available	Data Not Available
e.g., 25	Data Not Available	Data Not Available
e.g., 25	Data Not Available	Data Not Available
e.g., 25	Data Not Available	Data Not Available
e.g., 25	Data Not Available	Data Not Available
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Experimental Protocol for Solubility Determination

The following is a generalized gravimetric method for determining the solubility of a solid compound like **1,4-dibenzoyloxycyclohexan**e in an organic solvent at a specific temperature.

Materials and Equipment:

- 1,4-Dibenzoyloxycyclohexane (solute)
- Selected organic solvents
- Analytical balance
- Temperature-controlled shaker or water bath
- Vials with screw caps
- Spatula
- Volumetric flasks
- Pipettes
- Syringe filters (chemically compatible with the solvent)
- Evaporating dish or pre-weighed vials
- Oven or vacuum oven

Procedure:

• Preparation of Saturated Solution: a. Add an excess amount of 1,4-dibenzoyloxycyclohexane to a vial containing a known volume (e.g., 10 mL) of the chosen solvent. An excess of the solid should be visible at the bottom of the vial to ensure saturation. b. Securely cap the vial and place it in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25 °C). c. Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached. The time required may vary depending on the solvent and solute.



- Sample Withdrawal and Filtration: a. After the equilibration period, allow the vial to stand undisturbed in the temperature-controlled bath for a few hours to let the excess solid settle.
 b. Carefully withdraw a known volume (e.g., 5 mL) of the supernatant using a pipette. c.
 Immediately filter the withdrawn sample through a syringe filter into a pre-weighed evaporating dish or vial. This step is crucial to remove any undissolved solid particles.
- Solvent Evaporation and Mass Determination: a. Place the evaporating dish or vial
 containing the filtered solution in an oven or vacuum oven at a temperature sufficient to
 evaporate the solvent without decomposing the solute. b. Once the solvent has completely
 evaporated, allow the dish or vial to cool to room temperature in a desiccator to prevent
 moisture absorption. c. Weigh the dish or vial containing the dried solute on an analytical
 balance.
- Calculation of Solubility: a. Subtract the initial weight of the empty dish or vial from the final
 weight to determine the mass of the dissolved 1,4-dibenzoyloxycyclohexane. b. Calculate
 the solubility using the following formula:
 - c. To express solubility in mol/L, convert the mass of the solute to moles using its molar mass.

Safety Precautions:

- Always work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for each solvent to understand its specific hazards.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility as described in the protocol above.

Caption: A flowchart of the gravimetric method for determining solid solubility.



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